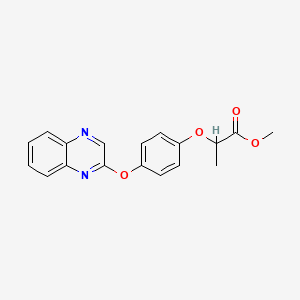

molecular formula C18H16N2O4 B8654395 Methyl 2-(4-(2-quinoxalinyloxy)phenoxy)propanoate CAS No. 76578-00-2

Methyl 2-(4-(2-quinoxalinyloxy)phenoxy)propanoate

Cat. No.: B8654395
CAS No.: 76578-00-2
M. Wt: 324.3 g/mol
InChI Key: JJHGWAGCVCNJBY-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Methyl 2-(4-(2-quinoxalinyloxy)phenoxy)propanoate is a useful research compound. Its molecular formula is C18H16N2O4 and its molecular weight is 324.3 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

76578-00-2

Molecular Formula

C18H16N2O4

Molecular Weight

324.3 g/mol

IUPAC Name

methyl 2-(4-quinoxalin-2-yloxyphenoxy)propanoate

InChI

InChI=1S/C18H16N2O4/c1-12(18(21)22-2)23-13-7-9-14(10-8-13)24-17-11-19-15-5-3-4-6-16(15)20-17/h3-12H,1-2H3

InChI Key

JJHGWAGCVCNJBY-UHFFFAOYSA-N

Canonical SMILES

CC(C(=O)OC)OC1=CC=C(C=C1)OC2=NC3=CC=CC=C3N=C2

Origin of Product

United States

Synthesis routes and methods

Procedure details

In a nitrogen atmosphere, a solution of 5.9 g (0.03 mole) methyl 2-(4-hydroxyphenoxy)propanoate in 20 cc of dimethylformamide was added dropwise at about 15° C. to 1.5 g (0.03 mole) 57% sodium hydride in 20 cc dimethylformamide. When the evolution of hydrogen ceased, 4.9 g (0.03 mole) 2-chloroquinoxaline was added and the reaction mixture was heated at 130° C. for 4 hours. After standing overnight at room temperature, the reaction mixture was poured into about 100 cc of cold water. The precipitated solid was filtered and crystallized from methanol to give 4.2 g of product, m.p. 110°-115°.
Quantity
5.9 g
Type
reactant
Reaction Step One
Quantity
0.03 mol
Type
reactant
Reaction Step One
Quantity
20 mL
Type
solvent
Reaction Step One
Quantity
20 mL
Type
solvent
Reaction Step One
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Two
Quantity
4.9 g
Type
reactant
Reaction Step Three
Name
Quantity
100 mL
Type
solvent
Reaction Step Four
